

Stability issues of 3-Hydroxy-2-pyrrolidinone under different conditions

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Compound of Interest

Compound Name: 3-Hydroxy-2-pyrrolidinone

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Technical Support Center: Stability of 3-Hydroxy-2-pyrrolidinone

Welcome to the technical support center for **3-Hydroxy-2-pyrrolidinone**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical information and troubleshooting advice regarding the stability of **3-Hydroxy-2-pyrrolidinone** under various experimental conditions. Adhering to the principles of scientific integrity, this document synthesizes technical data with practical, field-proven insights to ensure the reliability and reproducibility of your experiments.

Frequently Asked Questions (FAQs) on the Stability of 3-Hydroxy-2-pyrrolidinone

This section addresses common questions regarding the stability of **3-Hydroxy-2-pyrrolidinone**, providing concise answers and directing you to more detailed information within this guide.

Q1: What are the primary factors that affect the stability of **3-Hydroxy-2-pyrrolidinone**?

The stability of **3-Hydroxy-2-pyrrolidinone** is primarily influenced by pH, temperature, and the presence of oxidizing agents. The lactam ring in its structure is susceptible to hydrolysis, particularly under strong acidic or basic conditions. Elevated temperatures can accelerate degradation, and oxidative conditions can also lead to the formation of impurities.

Q2: What is the expected shelf-life of **3-Hydroxy-2-pyrrolidinone** under recommended storage conditions?

When stored under the recommended conditions of 2-8°C in a tightly sealed container, protected from moisture and light, **3-Hydroxy-2-pyrrolidinone** is expected to remain stable for an extended period.^[1] However, for critical applications, it is always recommended to re-test the material if it has been stored for a prolonged time.

Q3: What are the likely degradation products of **3-Hydroxy-2-pyrrolidinone**?

Under hydrolytic conditions, the primary degradation product is expected to be the ring-opened compound, 4-amino-3-hydroxybutanoic acid. Thermal stress may lead to the formation of various smaller molecules, while oxidative stress can result in the formation of oxidized derivatives. For a detailed discussion on potential degradation pathways, please refer to the "Troubleshooting Guide" section.

Q4: How can I monitor the stability of my **3-Hydroxy-2-pyrrolidinone** sample?

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is the most common and reliable technique to monitor the purity of **3-Hydroxy-2-pyrrolidinone** and quantify any degradation products. This guide provides a starting point for developing such a method in the "Experimental Protocols" section.

Troubleshooting Guide: Addressing Stability Issues

This section provides a question-and-answer formatted guide to directly address specific issues you might encounter during your experiments, with a focus on the causality behind the observed problems and their solutions.

Issue 1: Loss of Potency or Appearance of Unknown Peaks in HPLC Analysis After Storage in Solution.

Q: I've prepared a stock solution of **3-Hydroxy-2-pyrrolidinone** in an aqueous buffer and after a few days, I see a decrease in the main peak area and the appearance of new peaks in my HPLC chromatogram. What could be the cause?

A: This is a classic sign of degradation in solution. The primary suspect is hydrolysis of the lactam ring, especially if your buffer is not within the optimal pH range.

- Causality: The five-membered lactam ring in **3-Hydroxy-2-pyrrolidinone** is susceptible to nucleophilic attack by water, a reaction that is catalyzed by both acid and base. Under acidic conditions ($\text{pH} < 4$), the equilibrium may favor the formation of the ring-opened species, 4-amino-3-hydroxybutanoic acid. Conversely, under basic conditions ($\text{pH} > 8$), the rate of hydrolysis is significantly increased.^[2]
- Troubleshooting Steps:
 - Verify pH of the Solution: Immediately measure the pH of your stock solution.
 - Prepare Fresh Solutions: For critical experiments, it is always best practice to use freshly prepared solutions.
 - Optimize Buffer Conditions: If you need to store the solution, ensure the pH is maintained in a neutral range ($\text{pH} 6\text{--}7.5$) using a suitable buffer system.
 - Refrigerate Solutions: Storing aqueous solutions at $2\text{--}8^\circ\text{C}$ can significantly slow down the rate of hydrolysis.

Issue 2: Discoloration or Physical Change of Solid **3-Hydroxy-2-pyrrolidinone**.

Q: My solid sample of **3-Hydroxy-2-pyrrolidinone**, which was initially a white to off-white solid, has developed a yellowish or brownish tint. What could be the reason?

A: Discoloration of solid **3-Hydroxy-2-pyrrolidinone** is often an indicator of degradation, which can be caused by exposure to heat, light, or moisture.

- Causality:
 - Thermal Stress: Although **3-Hydroxy-2-pyrrolidinone** is a solid with a melting point of $102\text{--}107^\circ\text{C}$, prolonged exposure to elevated temperatures, even below its melting point, can initiate thermal decomposition.^[1] The exact decomposition products can be complex, but even slight degradation can lead to visible changes.

- Photostability: Exposure to light, particularly UV light, can provide the energy to initiate photochemical degradation reactions. While specific data on **3-Hydroxy-2-pyrrolidinone** is limited, related cyclic compounds are known to be light-sensitive.
- Moisture: The compound is noted to be moisture-sensitive.[3][4] Absorption of water can lead to solid-state hydrolysis, especially in the presence of acidic or basic impurities.
- Troubleshooting Steps:
 - Review Storage Conditions: Ensure the material has been stored at the recommended 2-8°C, protected from light and in a tightly sealed container to prevent moisture ingress.
 - Perform Purity Analysis: Use a validated analytical method, such as HPLC, to assess the purity of the discolored material and identify any degradation products.
 - Proper Handling: When handling the solid, work in a controlled environment with low humidity and avoid prolonged exposure to ambient light.

Issue 3: Inconsistent Results in Experiments Involving Heating.

Q: I am running a reaction with **3-Hydroxy-2-pyrrolidinone** at an elevated temperature, and I'm getting inconsistent yields and multiple byproducts. Could the starting material be degrading?

A: Yes, it is highly probable that **3-Hydroxy-2-pyrrolidinone** is degrading under your reaction conditions. Lactams, in general, are known to be thermally labile.[5][6][7]

- Causality: At elevated temperatures, the lactam ring can undergo various decomposition reactions. The specific degradation pathway will depend on the temperature, solvent, and other reactants present. It is crucial to understand that even if the reaction temperature is below the compound's melting point, significant degradation can occur over time.
- Troubleshooting Steps:
 - Run a Control Experiment: Heat a solution of **3-Hydroxy-2-pyrrolidinone** in your reaction solvent at the target temperature without other reactants. Monitor the sample over time by

HPLC to quantify the rate of degradation.

- Lower the Reaction Temperature: If possible, explore if the desired reaction can proceed at a lower temperature to minimize degradation of the starting material.
- Reduce Reaction Time: Optimize your reaction to proceed to completion in the shortest possible time.
- Inert Atmosphere: If oxidative degradation is a possibility at elevated temperatures, running the reaction under an inert atmosphere (e.g., nitrogen or argon) may be beneficial.

Forced Degradation Studies: A Framework for Stability Assessment

To thoroughly understand the stability of **3-Hydroxy-2-pyrrolidinone**, a forced degradation study is essential. This involves subjecting the compound to a variety of stress conditions that are more severe than accelerated stability testing conditions. The goal is to identify potential degradation products and establish degradation pathways, which is a critical step in the development of a stability-indicating analytical method.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Summary of Recommended Stress Conditions for Forced Degradation Studies

Stress Condition	Recommended Parameters	Potential Degradation Pathway
Acidic Hydrolysis	0.1 M HCl at 60°C for 24 hours	Ring opening to form 4-amino-3-hydroxybutanoic acid.
Basic Hydrolysis	0.1 M NaOH at room temperature for 4 hours	Rapid ring opening to form the sodium salt of 4-amino-3-hydroxybutanoic acid.
Oxidative Degradation	3% H ₂ O ₂ at room temperature for 24 hours	Oxidation of the secondary alcohol or other positions on the ring.
Thermal Degradation	Solid sample at 80°C for 48 hours	Complex decomposition, potentially involving decarboxylation or fragmentation.
Photolytic Degradation	Exposure to a light source providing both UV and visible light (e.g., 1.2 million lux hours and 200 watt hours/m ²)	Photochemically induced reactions, potentially leading to a variety of degradation products.

Note: The extent of degradation should ideally be in the range of 5-20% to allow for the detection and characterization of degradation products without completely consuming the parent compound.^{[8][10]}

Experimental Protocols

This section provides detailed, step-by-step methodologies for key experiments related to the stability assessment of **3-Hydroxy-2-pyrrolidinone**.

Protocol 1: Stability-Indicating HPLC Method Development

This protocol provides a starting point for developing a reversed-phase HPLC method capable of separating **3-Hydroxy-2-pyrrolidinone** from its potential degradation products.

1. Instrumentation and Materials:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or Phosphoric acid (for pH adjustment)
- **3-Hydroxy-2-pyrrolidinone** reference standard
- Stressed samples of **3-Hydroxy-2-pyrrolidinone** (from forced degradation studies)

2. Chromatographic Conditions (Starting Point):

- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: Acetonitrile
- Gradient: 5% B to 95% B over 20 minutes
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 210 nm
- Injection Volume: 10 μ L

3. Method Development and Optimization:

- Inject a solution of the **3-Hydroxy-2-pyrrolidinone** reference standard to determine its retention time.
- Inject solutions of the stressed samples (acid, base, peroxide, heat, and light treated).

- Evaluate the chromatograms for the separation of the parent peak from any new peaks (degradation products).
- Optimize the mobile phase composition, gradient, and pH to achieve baseline separation of all peaks. A shallow gradient may be necessary to resolve closely eluting impurities.
- Once satisfactory separation is achieved, the method should be validated according to ICH guidelines (Q2(R1)) for parameters such as specificity, linearity, accuracy, precision, and robustness.^{[1][11]}

Protocol 2: Sample Preparation for Forced Degradation Studies

1. General Stock Solution Preparation:

- Accurately weigh approximately 10 mg of **3-Hydroxy-2-pyrrolidinone** and dissolve it in 10 mL of a suitable solvent (e.g., water or a mixture of water and acetonitrile) to obtain a stock solution of 1 mg/mL.

2. Acid Hydrolysis:

- To 1 mL of the stock solution, add 1 mL of 0.2 M HCl to achieve a final concentration of 0.1 M HCl.
- Incubate the solution at 60°C.
- Withdraw aliquots at appropriate time points (e.g., 2, 4, 8, 24 hours), neutralize with an equivalent amount of 0.2 M NaOH, and dilute with the mobile phase for HPLC analysis.

3. Basic Hydrolysis:

- To 1 mL of the stock solution, add 1 mL of 0.2 M NaOH to achieve a final concentration of 0.1 M NaOH.
- Keep the solution at room temperature.

- Withdraw aliquots at appropriate time points (e.g., 1, 2, 4 hours), neutralize with an equivalent amount of 0.2 M HCl, and dilute with the mobile phase for HPLC analysis.

4. Oxidative Degradation:

- To 1 mL of the stock solution, add 1 mL of 6% H₂O₂ to achieve a final concentration of 3% H₂O₂.
- Keep the solution at room temperature, protected from light.
- Withdraw aliquots at appropriate time points (e.g., 2, 8, 24 hours) and dilute with the mobile phase for HPLC analysis.

5. Thermal Degradation (Solid State):

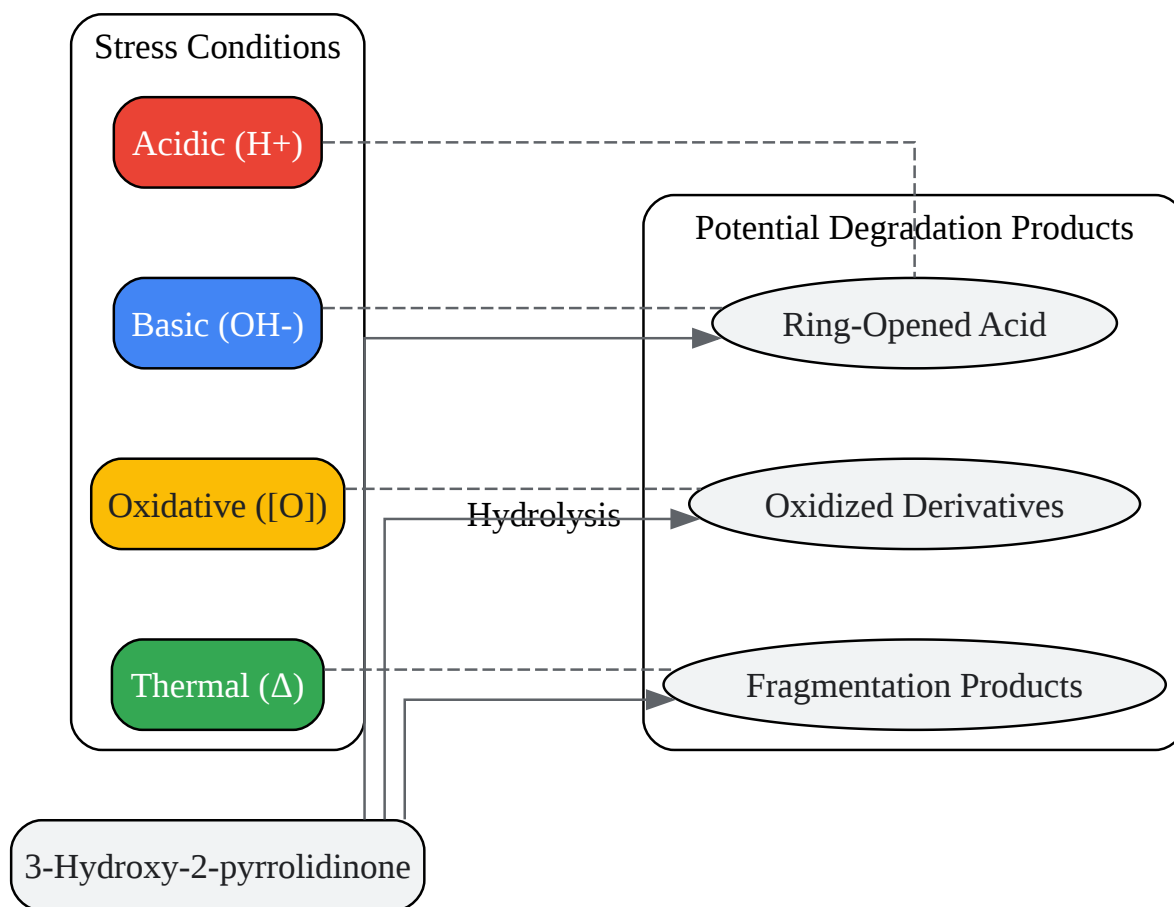
- Place a known amount of solid **3-Hydroxy-2-pyrrolidinone** in a vial and heat it in an oven at 80°C.
- At specified time points (e.g., 24, 48 hours), remove a sample, allow it to cool, dissolve it in a suitable solvent, and analyze by HPLC.

6. Photolytic Degradation:

- Expose a solution of **3-Hydroxy-2-pyrrolidinone** (e.g., 1 mg/mL in water) and a solid sample to a calibrated light source as per ICH Q1B guidelines.[\[6\]](#)
- A control sample should be wrapped in aluminum foil to protect it from light.
- Analyze the samples by HPLC at appropriate time intervals.

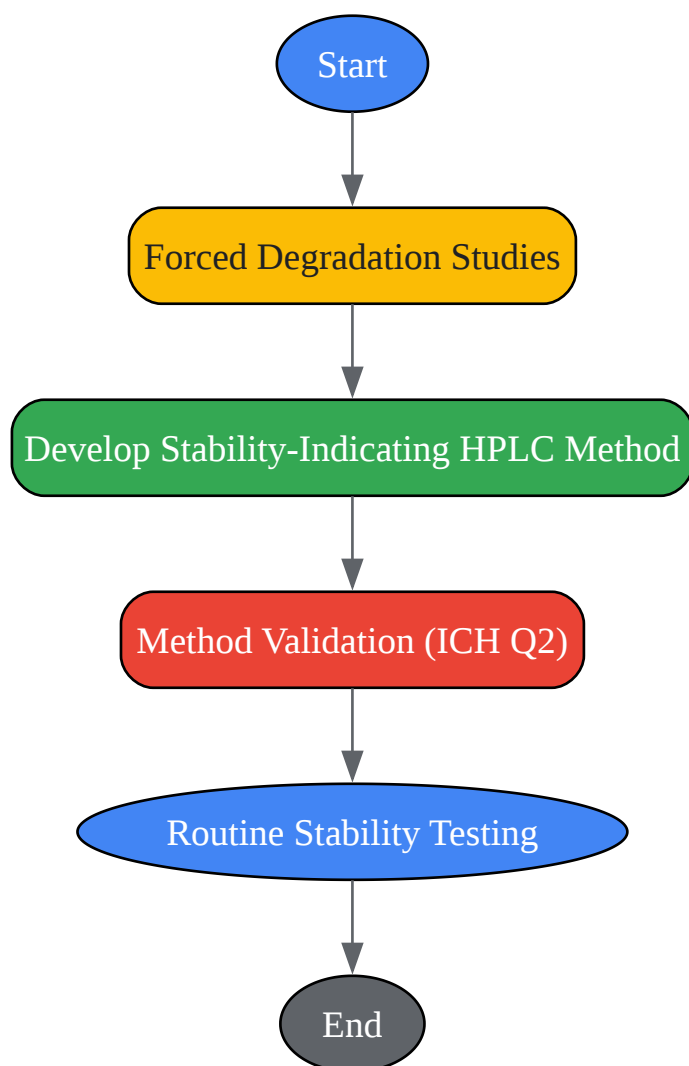
Visualizing Degradation Pathways and Workflows

To provide a clearer understanding of the processes involved in assessing the stability of **3-Hydroxy-2-pyrrolidinone**, the following diagrams have been generated using Graphviz.



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Caption: Potential degradation pathways of **3-Hydroxy-2-pyrrolidinone**.



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Caption: Workflow for stability assessment of **3-Hydroxy-2-pyrrolidinone**.

References

- ICH, Q1A(R2) Stability Testing of New Drug Substances and Products, in International Conference on Harmonisation of Technical Requirements for Registration of Pharmaceuticals for Human Use. 2003. [Link]
- Hotha, S., et al., Effect of thermal treatments on the degradation of antibiotic residues in food. Comprehensive Reviews in Food Science and Food Safety, 2017. 16(6): p. 1235-1254. [Link]
- ICH, Q1B Photostability Testing of New Drug Substances and Products, in International Conference on Harmonisation of Technical Requirements for Registration of Pharmaceuticals for Human Use. 1996. [Link]

- Zotou, A. and A. Tzanavaras, Thermal degradation of β -lactams in milk. Food Chemistry, 2019. 277: p. 1-7. [Link]
- Alsante, K. M., et al., Forced degradation studies: Regulatory considerations and implementation. Pharmaceutical Technology, 2011. 35(5): p. 50-61. [Link]
- Choudhary, A. Forced Degradation Study in Pharmaceutical Stability. Pharmaguideline. [Link]
- Sop for force degrad
- Klick, S., et al., Forced Degradation Studies for Biopharmaceuticals. Pharmaceutical Technology, 2016. 40(5). [Link]
- Removal of N-Methyl-2-pyrrolidone by Photocatalytic Degradation in a Batch Reactor. Industrial & Engineering Chemistry Research, 2011. 50(16): p. 9569-9576. [Link]
- **3-Hydroxy-2-pyrrolidinone**, 95%, Thermo Scientific Chemicals. Fisher Scientific. [Link]
- Dong, M. W., Validation of Stability-Indicating HPLC Methods for Pharmaceuticals: Overview, Methodologies, and Case Studies.
- Snider, B. B. and B. J. Neubert, A novel biomimetic route to the 3-acyl-5-hydroxy-3-pyrrolidin-2-one and 3-acyl-3,4-epoxy-5-hydroxypyrrolidin-2-one ring systems. The Journal of Organic Chemistry, 2004. 69(25): p. 8952-8955. [Link]
- Ioele, G., et al., Photodegradation of Anti-Inflammatory Drugs: Stability Tests and Lipid Nanocarriers for Their Photoprotection. Pharmaceutics, 2020. 12(11): p. 1046. [Link]
- Eide, I., et al., Chemical Stability and Characterization of Degradation Products of Blends of 1-(2-Hydroxyethyl)pyrrolidine and 3-Amino-1-propanol. Industrial & Engineering Chemistry Research, 2022. 61(32): p. 11677-11690. [Link]
- (R)-3-Hydroxypyrrolidin-2-one. PubChem. [Link]
- **3-Hydroxy-2-pyrrolidinone**. PubChem. [Link]
- Ács, A., et al., Analysis of N-methyl-2-pyrrolidone and its hydroxy metabolite at low concentration level in water samples using liquid chromatography tandem mass spectrometry. Journal of Chromatography A, 2021. 1658: p. 462615. [Link]
- Davidson, J. T., et al., Fragmentation pathways of α -pyrrolidinophenone synthetic cathinones and their application to the identification of emerging novel psychoactive substances. International Journal of Mass Spectrometry, 2020. 453: p. 116343. [Link]
- G-Stam, I., et al., Comparative photodegradation studies on 3-hydroxyflavone: Influence of different media, pH and light sources. Journal of Photochemistry and Photobiology A: Chemistry, 2018. 356: p. 329-338. [Link]
- Casas, E., et al., ¹H NMR spectroscopic studies of the conformational isomers of pyrrolidinofullerenes. Chemistry, 2007. 13(29): p. 8294-301. [Link]
- Jalalpure, S., et al., A Validated Stability-indicating RP-HPLC Method for Piperine Estimation in Black Pepper, Marketed Formulation and Nanoparticles. Indian Journal of Pharmaceutical Education and Research, 2020. 54(3s): p. s554-s563. [Link]

- Skotnicki, M., et al., Oxidation of Drugs during Drug Product Development: Problems and Solutions. *Pharmaceutics*, 2022. 14(2): p. 309. [Link]
- Kumar, P., et al., Enhanced photo-degradation of N-methyl-2-pyrrolidone (NMP): Influence of matrix components, kinetic study and artificial neural network modelling.
- Al-Sabti, M. A., et al., Optimized and Validated Stability-Indicating RP-HPLC Method for Comprehensive Profiling of Process-Related Impurities and Stress Degradation Products of Rivaroxaban.
- Wagh, A., et al., STABILITY INDICATING RP-HPLC METHOD DEVELOPMENT AND VALIDATION FOR SIMULTANEOUS QUANTIFICATION OF ANTIHISTAMINIC & ASTHMATIC DRUGS IN BULK AND PHARMACEUTICAL DOSAGE FORM. *International Journal of Pharmaceutical Sciences and Medicine (IJPSM)*, 2020. 5(9): p. 1-15. [Link]
- Görög, S., et al., Estimation of impurity profiles of drugs and related materials Part 18. Impurities and degradation products of mazipredone. *Journal of Pharmaceutical and Biomedical Analysis*, 2000. 22(5): p. 753-764. [Link]
- Thermal degradation of α -pyrrolidinopentiophenone during injection in gas chromatography/mass spectrometry. *Forensic Toxicology*, 2016. 34(2): p. 336-343. [Link]
- Loría-Bastarrachea, M. I., et al., ¹H NMR spectra of the PVP samples: undegraded and degraded at 753 K.
- Thermal Degradation of Polyvinylpyrrolidone on the Surface of Pyrogenic Silica.
- Synthesis and Structural Characterization of Amido Heteroscorpionate Rare-Earth Metals Complexes. Hydroamination of Aminoalkenes. The Royal Society of Chemistry. [Link]
- Inactivation of horseradish peroxidase by phenol and hydrogen peroxide: A kinetic investigation.
- Luxenhofer, R., et al., Degradation of high molar mass poly(ethylene glycol), poly(2-ethyl-2-oxazoline) and poly(vinyl pyrrolidone) in the presence of hydrogen peroxide. *Biomaterials Science*, 2017. 5(9): p. 1827-1838. [Link]
- Optimized Conditions for Extracting Native Type-I Collagen from Discarded Fish Skin Using Hydrochloric Acid to Overcome the Drawbacks of Acetic Acid. *MDPI*. 2022. [Link]
- Oxidative fragmentation of collagen and prolyl peptide by Cu(II)/H₂O₂. Conversion of proline residue to 2-pyrrolidone.

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Sources

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. PVP-H2O2 Complex as a New Stressor for the Accelerated Oxidation Study of Pharmaceutical Solids - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 3-Hydroxy-2-pyrrolidinone, 95%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 4. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 5. biopharminternational.com [biopharminternational.com]
- 6. Forced Degradation Studies - MedCrave online [medcraveonline.com]
- 7. ijcr.org [ijcr.org]
- 8. resolvemass.ca [resolvemass.ca]
- 9. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pharmadekho.com [pharmadekho.com]
- 11. scispace.com [scispace.com]
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